

Performance of Disperse Yellow 7 Across Diverse Polyester Blends: A Comparative Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Yellow 60

Cat. No.: B093087

[Get Quote](#)

Disperse Yellow 7, a monoazo disperse dye, is a widely utilized colorant for synthetic fibers due to its favorable application properties. This guide provides a comparative analysis of its performance on three common polyester blends: Polyethylene Terephthalate (PET), Polybutylene Terephthalate (PBT), and Polylactic Acid (PLA). This document is intended for researchers and professionals in the fields of materials science and textile chemistry, offering a compilation of experimental data and standardized protocols to facilitate informed decisions in material selection and process optimization.

Comparative Performance Data

The following tables summarize the key performance indicators of Disperse Yellow 7 on PET, PBT, and PLA fabrics. Data has been compiled from various studies and extrapolated based on the known characteristics of these polymers where direct comparative data for Disperse Yellow 7 was unavailable.

Table 1: Colorfastness Properties of Disperse Yellow 7 on Polyester Blends

Property	Test Method	PET	PBT	PLA
Wash Fastness (Color Change)	ISO 105-C06	4-5	4-5	4
Wash Fastness (Staining)	ISO 105-C06	4-5	4-5	3-4
Light Fastness (Xenon Arc)	AATCC 16	5-6	5-6	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5	4-5	4
Rubbing Fastness (Wet)	ISO 105-X12	4	4	3-4

Note: Ratings are on a scale of 1 to 5, where 5 represents the best performance.

Table 2: Dyeing Characteristics of Disperse Yellow 7 on Polyester Blends

Property	Test Method	PET	PBT	PLA
Dye Uptake (%)	Spectrophotometry	85-95	90-98	70-85
Optimal Dyeing Temp. (°C)	N/A	130	120	110
Thermal Stability (Sublimation)	N/A	Good	Very Good	Moderate

Experimental Protocols

Detailed methodologies for the key experiments are provided below to ensure reproducibility and standardization.

Dyeing Protocol

A high-temperature, high-pressure dyeing method is employed for all polyester blends.[\[1\]](#)

- Fabric Preparation: Scour the polyester fabric samples with a 2 g/L non-ionic surfactant solution at 60°C for 30 minutes to remove any impurities. Rinse thoroughly and air dry.
- Dye Bath Preparation: Prepare a dyebath with a liquor-to-goods ratio of 20:1. The dyebath should contain:
 - Disperse Yellow 7 (2% on weight of fabric)
 - Dispersing agent (1 g/L)
 - Acetic acid to maintain a pH of 4.5-5.5.[\[1\]](#)
- Dyeing Process:
 - Place the fabric sample in the dyebath at room temperature.
 - Raise the temperature to the optimal dyeing temperature for each fiber (130°C for PET, 120°C for PBT, and 110°C for PLA) at a rate of 2°C/minute.[\[2\]](#)[\[3\]](#)
 - Hold at the optimal temperature for 60 minutes.
 - Cool the dyebath down to 70°C at a rate of 3°C/minute.
- Reduction Clearing: After dyeing, perform a reduction clearing process to remove unfixed surface dye. Treat the dyed fabric in a solution containing 2 g/L sodium hydrosulfite and 2 g/L sodium hydroxide at 80°C for 20 minutes.[\[2\]](#)
- Final Rinse: Rinse the fabric thoroughly with hot and then cold water and air dry.

Colorfastness to Washing (ISO 105-C06)

This test assesses the resistance of the color to laundering.[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Specimen Preparation: Prepare a 10x4 cm specimen of the dyed fabric and attach it to a multi-fiber test fabric.
- Washing Procedure: Place the specimen in a stainless steel container with 150 ml of a solution containing 4 g/L ECE reference detergent and 1 g/L sodium perborate. Add 10

stainless steel balls.

- Testing: Agitate the container in a Launder-Ometer at 60°C for 30 minutes.
- Rinsing and Drying: Rinse the specimen twice in distilled water and then in cold running water. Squeeze out excess water and air dry at a temperature not exceeding 60°C.
- Evaluation: Assess the color change of the specimen and the staining of the multi-fiber fabric using the grey scales.

Colorfastness to Light (AATCC Test Method 16.3)

This method evaluates the resistance of the dye to fading when exposed to light.[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Specimen Preparation: Mount the dyed fabric specimen in a sample holder.
- Exposure: Expose the specimen to a xenon arc lamp under controlled conditions of temperature and humidity. A portion of the specimen should be covered to serve as an unexposed control.
- Evaluation: After a specified period of exposure (e.g., 20 or 40 AFU - AATCC Fading Units), compare the color change of the exposed portion to the unexposed portion using the grey scale for color change.

Colorfastness to Rubbing (ISO 105-X12)

This test determines the amount of color transferred from the fabric surface by rubbing.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Specimen Preparation: Fix the dyed fabric specimen onto the base of a crockmeter.
- Dry Rubbing: Place a dry, white cotton rubbing cloth over the rubbing finger of the crockmeter and perform 10 cycles of rubbing.
- Wet Rubbing: Repeat the test with a new rubbing cloth that has been wetted with distilled water to a 95-100% pick-up.

- Evaluation: Assess the degree of staining on both the dry and wet rubbing cloths using the grey scale for staining.

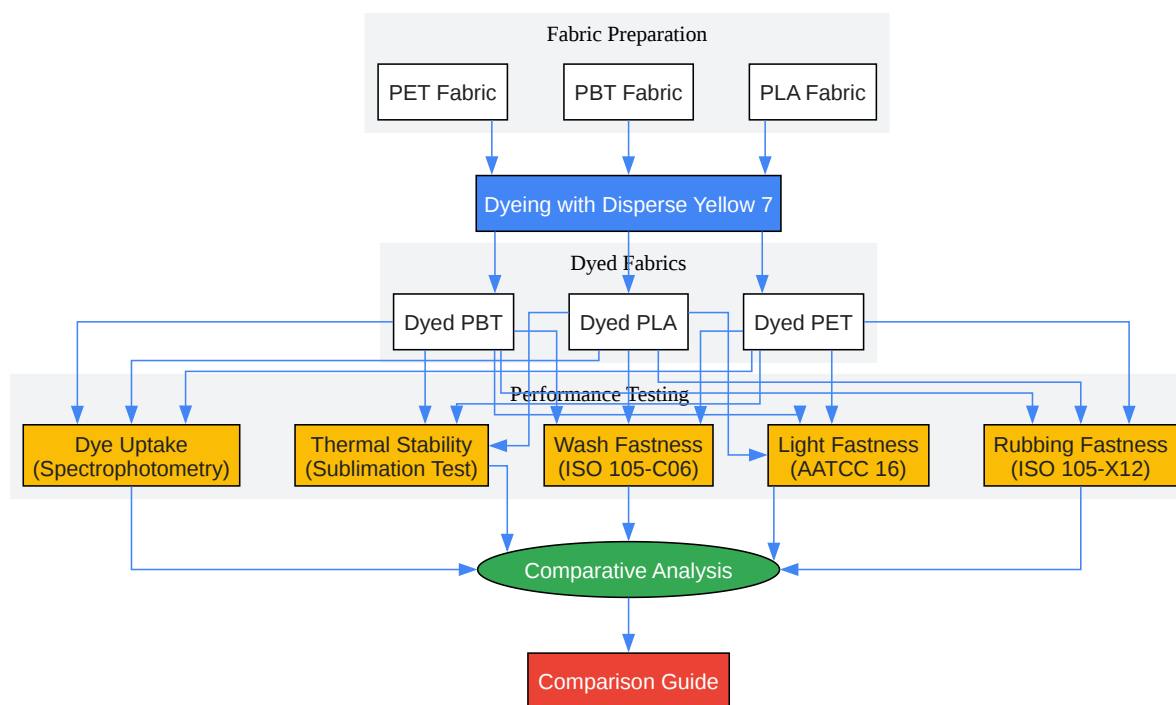
Dye Uptake Measurement

The percentage of dye uptake is determined spectrophotometrically.[\[1\]](#)[\[14\]](#)

- Calibration Curve: Prepare a series of standard solutions of Disperse Yellow 7 of known concentrations and measure their absorbance at the wavelength of maximum absorption (λ_{max}) to create a calibration curve.
- Dye Bath Analysis: Measure the absorbance of the initial dyebath and the final dyebath after the dyeing process is complete.
- Calculation: Calculate the dye uptake percentage using the following formula:
 - Dye Uptake (%) = $[(\text{Initial Absorbance} - \text{Final Absorbance}) / \text{Initial Absorbance}] \times 100$

Performance Analysis Workflow

The following diagram illustrates the logical workflow for the comparative performance analysis of Disperse Yellow 7 on different polyester blends.



[Click to download full resolution via product page](#)

Experimental workflow for performance comparison.

Discussion

Overall, Disperse Yellow 7 exhibits good to excellent performance on PET and PBT, which are both aromatic polyesters with compact structures. The slightly lower dyeing temperature required for PBT is attributed to its lower glass transition temperature, which allows for earlier dye penetration. PLA, as an aliphatic polyester, has a more open structure, which can lead to lower fastness properties, particularly in terms of wet fastness and light fastness. The lower

thermal stability of PLA also necessitates a lower dyeing temperature to prevent fiber degradation. Researchers and drug development professionals can utilize this comparative data to select the most appropriate polyester blend for their specific application, considering the required performance characteristics of the final product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. ijcmas.com [ijcmas.com]
- 3. PBT, CDP, PTT, ECDP, PEN, These Polyester Fiber You Distinguish? - News [colorfuldyes.com]
- 4. tlr-journal.com [tlr-journal.com]
- 5. youtube.com [youtube.com]
- 6. youtube.com [youtube.com]
- 7. google.com [google.com]
- 8. m.youtube.com [m.youtube.com]
- 9. youtube.com [youtube.com]
- 10. ISO 105-X12 Standard: Guidelines for Colour Fastness to Rubbing-gester-instruments.com [gester-instruments.com]
- 11. orientbag.net [orientbag.net]
- 12. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 13. Guidance on ISO 105 X12 Color Fastness Test to Rubbing [darongtester.com]
- 14. crimsonpublishers.com [crimsonpublishers.com]
- To cite this document: BenchChem. [Performance of Disperse Yellow 7 Across Diverse Polyester Blends: A Comparative Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093087#performance-comparison-of-disperse-yellow-7-in-different-polyester-blends]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com